

Comparative Guide: IR Characteristic Peaks of 1-Iodo-1-Octyne

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Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

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Executive Summary: The Diagnostic Shift

Audience: Synthetic Chemists, Medicinal Chemists, and Spectroscopists.

In the synthesis of **1-iodo-1-octyne** (

) from 1-octyne, Infrared (IR) spectroscopy serves as the primary, rapid-response validation tool. The transformation involves the substitution of the acetylenic proton (

C-H) with an iodine atom.

The "Go/No-Go" Decision metric is defined by two simultaneous events:

- The Silencing: Complete disappearance of the sharp stretch ($\sim 3313\text{ cm}^{-1}$).
- The Shift: Migration and intensification of the triple bond stretch from $\sim 2119\text{ cm}^{-1}$ to the $2160\text{--}2190\text{ cm}^{-1}$ region.

This guide provides a rigorous spectral comparison and a self-validating synthesis protocol to ensure high-purity isolation of this critical cross-coupling intermediate.

Spectral Fingerprint Analysis[1][2][3][4][5][6]

The following data compares the starting material (1-Octyne) with the product (**1-Iodo-1-octyne**). All values are reported in wavenumbers (cm^{-1}).

Table 1: Comparative IR Peak Assignments

Vibrational Mode	1-Octyne (Precursor)	1-Iodo-1-Octyne (Product)	Diagnostic Status
Stretch	3313 cm^{-1} (Strong, Sharp)	ABSENT	Primary Confirmation Presence indicates incomplete reaction.
Stretch	2119 cm^{-1} (Weak)	2160 – 2190 cm^{-1} (Medium-Strong)	Secondary Confirmation Shift due to mass effect & dipole change.
Stretch	N/A	~500 – 600 cm^{-1}	Fingerprint Region Often requires Far-IR to resolve clearly.
C-H Stretch	2850 – 2960 cm^{-1}	2850 – 2960 cm^{-1}	Non-Diagnostic Remains unchanged (alkyl chain).
Bend	~1466 cm^{-1}	~1465 cm^{-1}	Non-Diagnostic

Technical Insight: The Dipole Moment Effect

- 1-Octyne: The

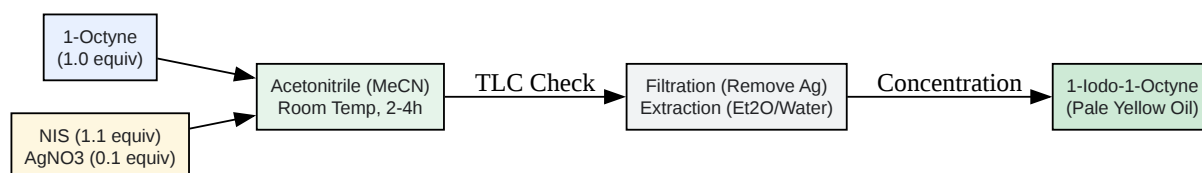
bond is weakly polar, leading to a low-intensity absorption at 2119 cm^{-1} .

- **1-Iodo-1-octyne:** The introduction of the Iodine atom induces a significant dipole moment along the alkyne axis. This increases the change in dipole moment during vibration (), resulting in a stronger and distinctly shifted absorption band in the 2160–2190 cm^{-1} range.

Experimental Protocol: Synthesis & Validation

Methodology: Silver-Catalyzed Iodination (NIS/AgNO₃) Rationale: This protocol is selected for its mild conditions, high functional group tolerance, and minimal byproduct formation compared to strong base (n-BuLi) methods.

Phase A: The Reaction Workflow



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Figure 1: Reaction pathway for the Ag(I)-catalyzed iodination of terminal alkynes.

Phase B: Step-by-Step Procedure

- **Setup:** To a stirred solution of 1-octyne (1.0 mmol) in acetonitrile (MeCN, 3-5 mL) is added Silver Nitrate (AgNO₃) (0.1 mmol, 10 mol%).
- **Addition:** N-Iodosuccinimide (NIS) (1.1 mmol) is added in one portion. Note: Protect from light to prevent iodine radical decomposition.
- **Reaction:** Stir at room temperature for 2–4 hours. Monitor by TLC (Hexanes). The starting material spot () should disappear, replaced by a slightly less polar product spot.
- **Workup:**

- Filter the mixture through a short pad of silica or Celite to remove silver salts.
- Dilute filtrate with diethyl ether () and wash with water () to remove succinimide byproduct.
- Dry organic layer over , filter, and concentrate under reduced pressure.
- Purification: If necessary, purify via flash column chromatography (100% Hexanes). 1-iodoalkynes can be unstable on silica; use neutral alumina if degradation is observed.

Quality Control & Troubleshooting

Self-Validating Purity Check

Before using the product in sensitive cross-coupling (e.g., Cadiot-Chodkiewicz or Sonogashira), perform this 3-point check:

- IR Check: Is the 3313 cm^{-1} peak completely gone?
 - If present: Reaction is incomplete. Resubmit to reaction conditions with fresh NIS.
- Color Check: Product should be a clear to pale yellow oil.
 - If dark brown/purple: Free iodine () is present. Wash with 10% (sodium thiosulfate) solution.
- Stability Check: 1-iodoalkynes are light-sensitive. Store at -20°C in the dark, preferably over Copper wire to stabilize.

Common Contaminants

- Succinimide: Shows broad N-H stretch $\sim 3100\text{-}3400\text{ cm}^{-1}$ and strong C=O peaks $\sim 1700\text{-}1780\text{ cm}^{-1}$. Remedy: Additional water washes.
- 1,3-Diyne (Homocoupling): If oxygen is present, 1-octyne may dimerize to 7,9-hexadecadiyne. This shows a different $\text{C}\equiv\text{C}$ pattern and lacks the C-I activation.

References

- BenchChem.Iodoethyne: A Technical Guide to Stability and Decomposition Pathways. Retrieved from .
- Yao, M., et al. (2020).[1] "Acetic Acid Promoted Direct Iodination of Terminal Alkynes with N-Iodosuccinimide." [1] Synlett, 31, 1102-1106.[1] Retrieved from .
- National Institute of Advanced Industrial Science and Technology (AIST).Spectral Database for Organic Compounds (SDBS): 1-Octyne IR Spectrum.[2] Retrieved from .[2]
- Yan, J., Li, J., & Cheng, D. (2007). "Novel and Efficient Synthesis of 1-Iodoalkynes." Synlett, 2442-2444. Retrieved from .
- LibreTexts Chemistry.Infrared Spectra of Alkynes. Retrieved from .

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Sources

- 1. Acetic Acid Promoted Direct Iodination of Terminal Alkynes with N-Iodosuccinimide: Efficient Preparation of 1-Iodoalkynes [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 2. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
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